

Hafnium acetylacetonate CAS number 17475-67-1

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Compound of Interest

Compound Name: *Hafnium acetylacetonate*

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An In-Depth Technical Guide to Hafnium (IV) Acetylacetonate (CAS: 17475-67-1)

Introduction

Hafnium (IV) acetylacetonate, with the CAS number 17475-67-1, is an organometallic coordination complex of significant interest in materials science and catalysis.^[1] This white to off-white crystalline powder, denoted as $\text{Hf}(\text{acac})_4$, is recognized for its thermal stability, volatility, and solubility in organic solvents.^{[1][2][3]} These properties make it an exceptionally valuable precursor for the deposition of hafnium dioxide (HfO_2) thin films via techniques like Chemical Vapor Deposition (CVD) and Metal-Organic Chemical Vapor Deposition (MOCVD).^[2] HfO_2 is a critical high-k dielectric material in the semiconductor industry, replacing silicon dioxide in modern transistors.^[4]

Furthermore, Hafnium (IV) acetylacetonate serves as a catalyst in various polymerization reactions and in the synthesis of advanced nanomaterials.^{[1][2]} This guide provides a comprehensive technical overview of its properties, synthesis, applications, and associated experimental protocols, tailored for researchers, scientists, and professionals in materials and chemical development.

Physicochemical and Structural Properties

Hafnium (IV) acetylacetonate's utility is fundamentally linked to its distinct chemical and physical characteristics.

Molecular Structure

The central hafnium atom in $\text{Hf}(\text{acac})_4$ is coordinated to four bidentate acetylacetonate ligands. [1] This coordination results in an eight-coordinate complex with a square antiprismatic geometry. [2][5] The molecule possesses D_2 symmetry, rendering it chiral. [5] Single-crystal X-ray diffraction has confirmed this monomeric structure, revealing eight nearly equivalent hafnium-oxygen bonds. [1][2]

Data Summary

The quantitative properties of Hafnium (IV) acetylacetonate are summarized in the tables below for ease of reference and comparison.

Table 1: General Physicochemical Properties

Property	Value	Reference(s)
CAS Number	17475-67-1	[1][2]
Molecular Formula	$\text{C}_{20}\text{H}_{28}\text{HfO}_8$	[1][5]
Molecular Weight	574.93 g/mol	[5][6]
Appearance	White to off-white powder/solid	[1][5][7]
Melting Point	~193 °C (with decomposition)	[1][7][8]
Boiling Point	82 °C at 1 mmHg	[7]
Solubility	Soluble in organic solvents	[2][3][9]

Table 2: Crystallographic Data

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[2]
Space Group	C2/c	[10]
a	21.5493(4) Å	[10]
b	8.36720(10) Å	[10]
c	13.9905(3) Å	[10]
β	116.5550(10)°	[10]
Hf-O Bond Lengths	2.153 - 2.191 Å	[10]

Table 3: Spectroscopic Data

Spectroscopic Technique	Feature	Wavenumber/Shift	Reference(s)
Infrared (IR)	C=O stretching vibrations	1529–1595 cm ⁻¹	[1]
Infrared (IR)	Hf-O bond vibrations	450–565 cm ⁻¹	[1]
¹ H NMR	Confirms acetylacetonate ligand	Signals for methyl (CH ₃) and methine (CH) protons	[1]

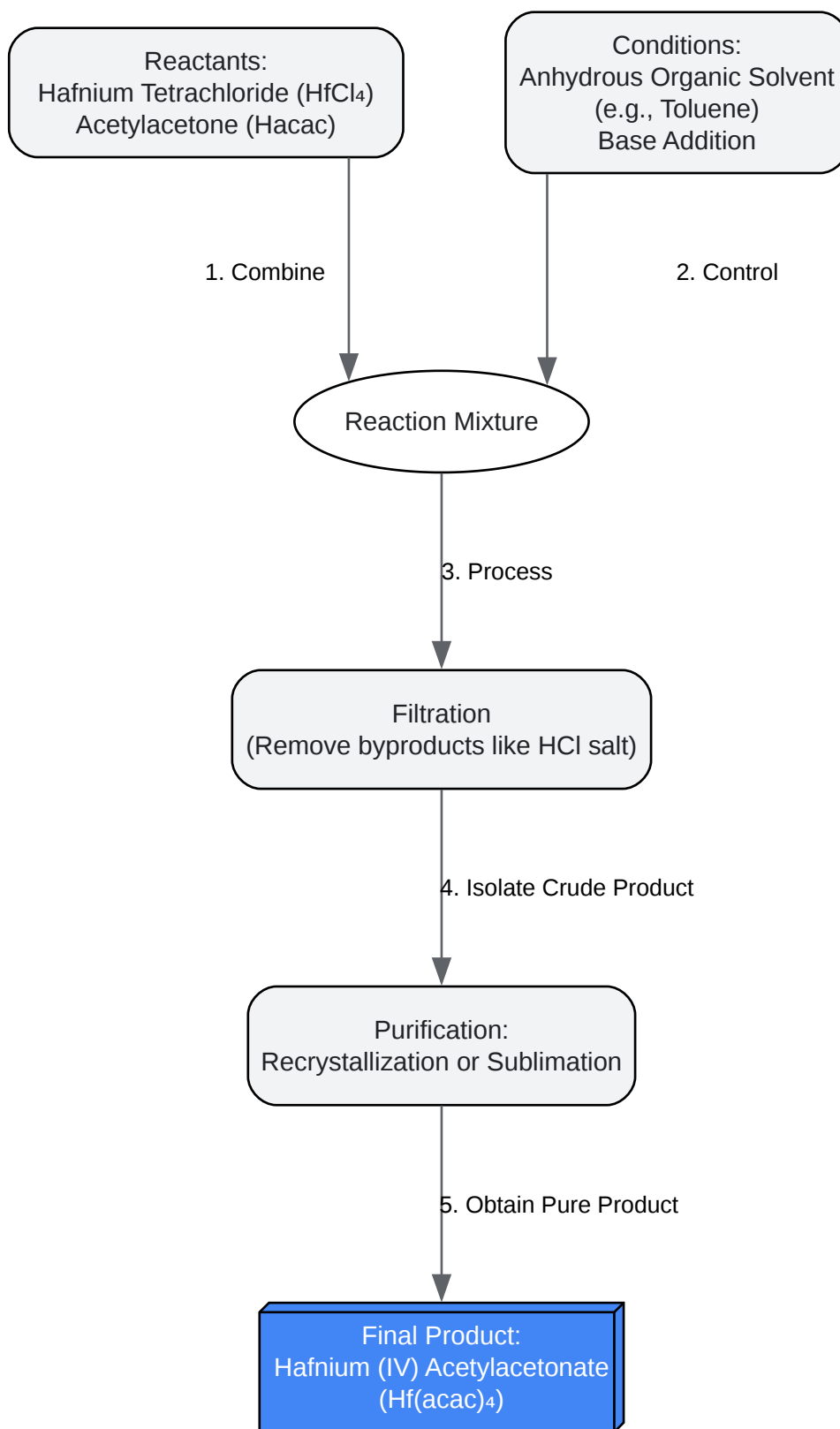
Table 4: Thermal Properties

Property	Temperature	Atmosphere	Products	Reference(s)
Evaporation Onset	~190 °C	Air or Nitrogen	Gaseous Hf(acac) ₄	[4][11][12]
Decomposition Range	245-250 °C	Air or Nitrogen	HfO ₂ , Acetylacetone, Acetone, etc.	[4][11][12]

Synthesis and Handling

Synthetic Route

The most common synthesis of $\text{Hf}(\text{acac})_4$ involves the reaction of hafnium tetrachloride (HfCl_4) with acetylacetone (Hacac) in a suitable organic solvent.^{[1][5]} A base is typically added to facilitate the deprotonation of acetylacetone, forming the acetylacetonate anion which then coordinates to the hafnium center.^[1] It is critical to perform the synthesis under anhydrous conditions, as hafnium tetrachloride is highly susceptible to hydrolysis, which can lead to the formation of hafnium oxychlorides and other impurities.^[1]



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A high-level workflow for the synthesis of $\text{Hf}(\text{acac})_4$.

Experimental Protocol: Synthesis of Hf(acac)₄

This protocol is a generalized procedure based on common synthetic descriptions.[\[1\]](#)[\[5\]](#)

- **Preparation:** Under an inert atmosphere (e.g., nitrogen or argon), add anhydrous hafnium tetrachloride (HfCl₄) to a flask containing an anhydrous, non-aqueous solvent such as toluene.
- **Ligand Addition:** Slowly add a stoichiometric excess (e.g., 4.2 equivalents) of acetylacetone (Hacac) to the HfCl₄ suspension while stirring.
- **Base Addition:** To facilitate the reaction, slowly add a suitable base (e.g., ammonia or a non-coordinating organic base) to neutralize the HCl formed during the reaction.
- **Reaction:** Allow the mixture to stir at room temperature or with gentle heating for several hours until the reaction is complete.
- **Isolation:** Filter the reaction mixture to remove any precipitated salts (e.g., ammonium chloride).
- **Purification:** Remove the solvent from the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable organic solvent or by vacuum sublimation.
- **Characterization:** Confirm the identity and purity of the white crystalline product using techniques such as NMR, IR spectroscopy, and elemental analysis.

Safety and Handling

Hafnium (IV) acetylacetonate is classified as an irritant.[\[13\]](#)

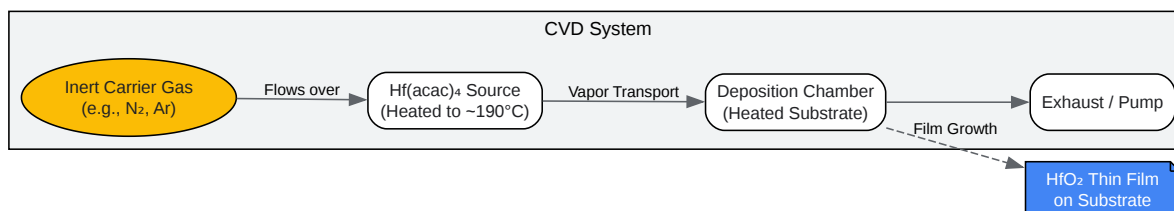
- **Hazards:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[13\]](#)[\[14\]](#)
- **Precautions:** Handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[15\]](#) Avoid breathing dust. Wash hands thoroughly after handling.[\[15\]](#)

- Storage: Store in a tightly sealed container in a cool, dry place. The material can be sensitive to air and moisture.[7]

Key Applications and Methodologies

Precursor for Hafnium Dioxide (HfO₂) Thin Films

The primary application of Hf(acac)₄ is as a precursor for depositing HfO₂ thin films by MOCVD.[4] The precursor is heated to achieve sublimation, and the resulting vapor is transported to a heated substrate where it thermally decomposes to form a solid HfO₂ film.[4][11]



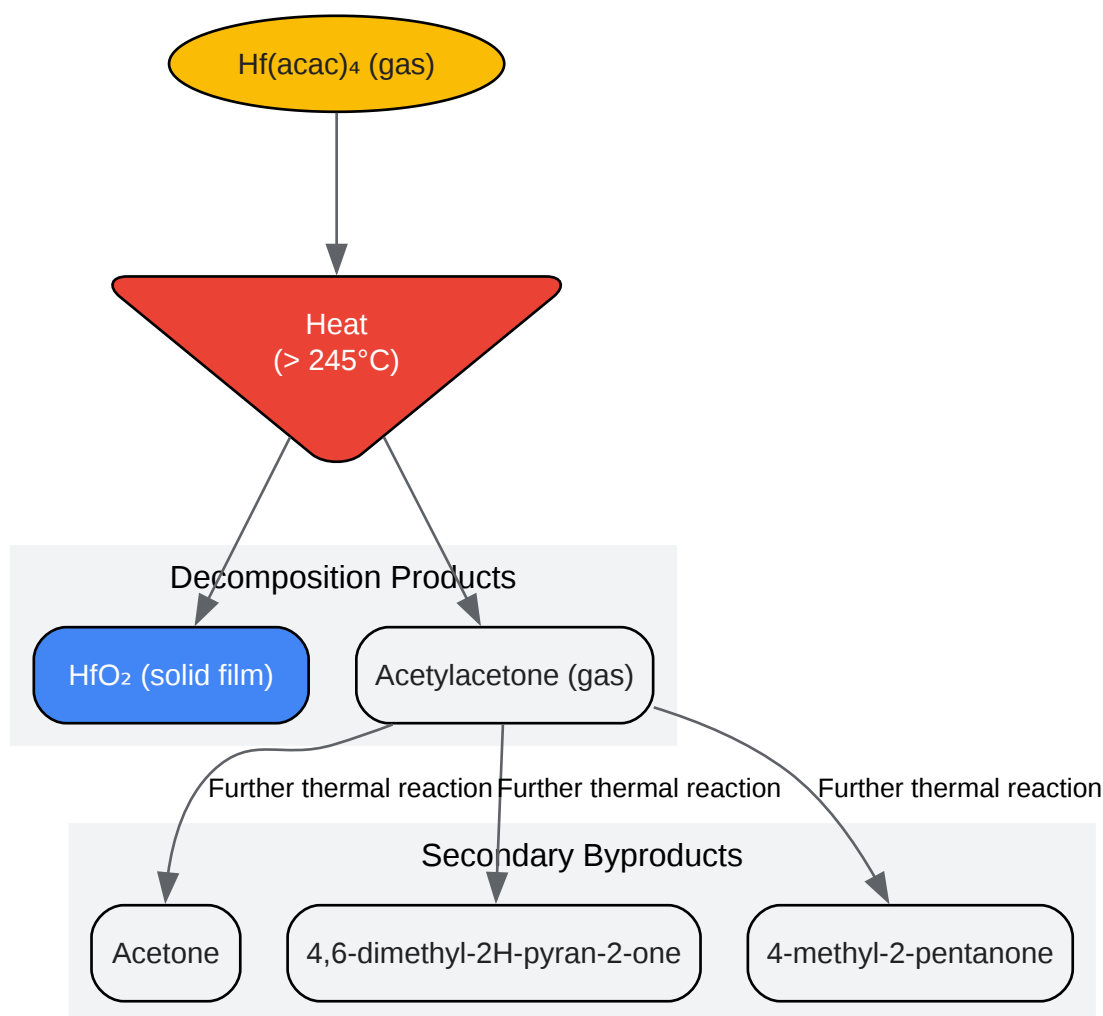
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Experimental workflow for the CVD of HfO₂ films.

- Substrate Preparation: Place a clean silicon wafer or other desired substrate onto the heater stage within the CVD reactor chamber.
- System Purge: Evacuate the chamber and purge with an inert gas (e.g., nitrogen) to remove atmospheric contaminants.
- Precursor Heating: Heat the Hf(acac)₄ precursor in a bubbler or sublimation vessel to its evaporation temperature (approx. 190 °C) to generate a stable vapor pressure.[4][12]
- Vapor Transport: Use a controlled flow of an inert carrier gas to transport the precursor vapor into the reaction chamber. An oxidizing agent like O₂ can be introduced if needed.

- Deposition: Heat the substrate to the desired deposition temperature (typically $>250\text{ }^{\circ}\text{C}$, often in the $400\text{--}550\text{ }^{\circ}\text{C}$ range) to induce thermal decomposition of the precursor on the surface.[12]
- Cool Down: After the desired film thickness is achieved, stop the precursor flow, turn off the heaters, and allow the system to cool down under an inert gas flow.
- Film Characterization: Analyze the deposited HfO_2 film for thickness, composition, crystallinity, and dielectric properties.

During CVD, $\text{Hf}(\text{acac})_4$ decomposes to form solid HfO_2 and various gaseous byproducts. The acetylacetonone ligand itself can undergo further thermal reactions.[4][11]



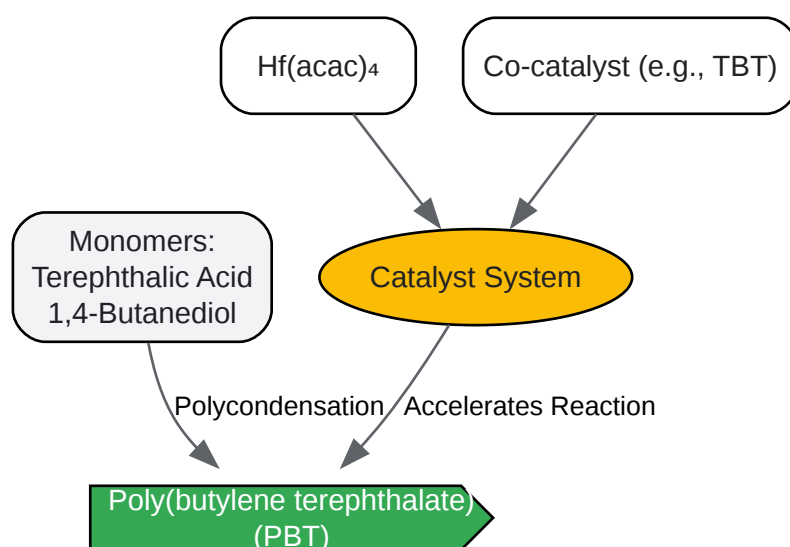
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Thermal decomposition pathway of $\text{Hf}(\text{acac})_4$.^{[4][11]}

Role in Catalysis

Hafnium (IV) acetylacetonate also functions as an effective catalyst, particularly in polymer science.

$\text{Hf}(\text{acac})_4$ can be used as a catalyst, often in conjunction with a co-catalyst like titanium tetrabutoxide (TBT), for the synthesis of PBT.^{[1][5]} This catalytic system can enhance the reaction rate, reduce polymerization time, and improve the processability of the final polymer.^[1]



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Logical diagram of $\text{Hf}(\text{acac})_4$'s role in PBT synthesis.

Conclusion

Hafnium (IV) acetylacetonate (CAS: 17475-67-1) is a versatile and crucial compound in modern materials chemistry. Its well-defined structure, thermal stability, and volatility make it an ideal precursor for the fabrication of high-quality hafnium dioxide dielectric layers, a cornerstone of the semiconductor industry. Its catalytic activity in polymerization and advanced material synthesis further broadens its utility. A thorough understanding of its physicochemical properties, synthetic routes, and handling requirements, as detailed in this guide, is essential for its effective and safe application in both academic research and industrial development.

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